

"1-Chloro-2-fluoro-5-methyl-4-nitrobenzene" molecular weight

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Compound of Interest

Compound Name: 1-Chloro-2-fluoro-5-methyl-4-nitrobenzene

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An In-Depth Technical Guide to the Molecular Weight Determination of **1-Chloro-2-fluoro-5-methyl-4-nitrobenzene** (C₇H₅ClFNO₂)

Abstract

This technical guide provides a comprehensive, first-principles determination of the molecular weight for the organic compound **1-Chloro-2-fluoro-5-methyl-4-nitrobenzene**. Primarily used as a building block in complex organic synthesis, precise knowledge of its molecular characteristics, particularly its molar mass, is fundamental for accurate stoichiometric calculations in research, development, and manufacturing. This document outlines the definitive molecular formula, presents the molecular structure, and details a step-by-step calculation of the molecular weight based on the most current standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC). The methodology herein serves as a self-validating protocol for researchers and scientists requiring the highest degree of accuracy in their work.

Introduction to 1-Chloro-2-fluoro-5-methyl-4-nitrobenzene

1-Chloro-2-fluoro-5-methyl-4-nitrobenzene is a substituted aromatic compound with significant utility in the synthesis of pharmaceutical and agrochemical agents. Its precise characterization is a prerequisite for its application in complex multi-step synthetic pathways.

- IUPAC Name: **1-chloro-2-fluoro-5-methyl-4-nitrobenzene**[\[1\]](#)
- Canonical SMILES: O=--INVALID-LINK--[O-][\[1\]](#)
- Molecular Formula: $C_7H_5ClFNO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Registry Number: 1352457-29-4[\[1\]](#)

The arrangement of the constituent atoms on the benzene ring is critical to its reactivity and physical properties. The visualization below provides a clear representation of this structure.

Caption: Molecular structure of **1-Chloro-2-fluoro-5-methyl-4-nitrobenzene**.

The Principle of Molecular Weight Calculation

The molecular weight of a compound, more accurately termed molar mass when expressed in grams per mole (g/mol), is the sum of the atomic weights of its constituent atoms. The foundation for this calculation rests upon the standard atomic weights of the elements, which are periodically evaluated and published by the IUPAC Commission on Isotopic Abundances and Atomic Weights (CIAAW).[\[5\]](#)

It is crucial to recognize that for many elements, the standard atomic weight is not a single value but an interval. This reflects the natural variation in the isotopic composition of that element from different terrestrial sources.[\[6\]](#) For practical laboratory applications, such as the calculation presented here, a conventional single-value atomic weight, derived by IUPAC for commerce and general use, is employed. This guide utilizes these authoritative, single-value figures to ensure a result that is both accurate and reproducible.

Methodology: A Step-by-Step Calculation

The calculation of the molecular weight is a systematic process grounded in the compound's established molecular formula. Each step is designed to ensure clarity and validate the final result.

Experimental Protocol: Molecular Weight Calculation

- Deconstruct the Molecular Formula: The verified molecular formula for the compound is $C_7H_5ClFNO_2$.[\[1\]](#)[\[2\]](#)

- Enumerate Constituent Atoms: From the formula, the count for each element is:
 - Carbon (C): 7 atoms
 - Hydrogen (H): 5 atoms
 - Chlorine (Cl): 1 atom
 - Fluorine (F): 1 atom
 - Nitrogen (N): 1 atom
 - Oxygen (O): 2 atoms
- Collate Standard Atomic Weights: The conventional atomic weight for each element is sourced from IUPAC and the National Institute of Standards and Technology (NIST) data.[\[5\]](#)
[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Calculate Elemental Mass Contribution: The total mass for each element in the molecule is calculated by multiplying its atom count by its standard atomic weight.
- Summation for Total Molecular Weight: The contributions from each element are summed to yield the final molecular weight of the compound.

Data Summary and Verification

The following table summarizes the entire calculation, presenting the quantitative data in a clear and structured format.

Element	Symbol	Number of Atoms (n)	Standard Atomic Weight (Ar, g/mol)	Elemental Contribution (n × Ar)
Carbon	C	7	12.011[5][7][11]	84.077
Hydrogen	H	5	1.008[9][12][13]	5.040
Chlorine	Cl	1	35.453[14][15]	35.453
Fluorine	F	1	18.998[16][17][18]	18.998
Nitrogen	N	1	14.007[10][19][20][21]	14.007
Oxygen	O	2	15.999[8][22][23]	31.998
Total	189.573 g/mol			

The calculated molecular weight of 189.573 g/mol is in excellent agreement with the values published in major chemical databases, which typically list the molecular weight as 189.57 g/mol .[1][2][3][24] This concordance serves to validate the accuracy of the calculation protocol and the underlying atomic weight data.

Conclusion

The molecular weight of **1-Chloro-2-fluoro-5-methyl-4-nitrobenzene** has been rigorously calculated to be 189.573 g/mol . This value is derived from the compound's molecular formula (C₇H₅ClFNO₂) and the standard atomic weights provided by authoritative scientific bodies. For professionals in drug development and chemical research, the use of such a precisely determined molecular weight is indispensable for ensuring the accuracy of stoichiometric ratios, preparing solutions of known molarity, and performing quantitative analysis. Adherence to this detailed, reference-grounded methodology ensures the integrity and reproducibility of experimental work.

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